

# Application Notes and Protocols for Sanitizing Animal Facilities with Amphyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Amphyl*

Cat. No.: *B1170723*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Amphyl** is a brand of broad-spectrum disinfectants commonly used for sanitizing hard, non-porous surfaces in various settings, including animal research facilities and veterinary clinics. The efficacy of **Amphyl** disinfectants is primarily attributed to their phenolic active ingredients, which include compounds such as o-phenylphenol, 4-tert-amylphenol, and o-benzyl-p-chlorophenol. These compounds exert their antimicrobial effects through multiple mechanisms, including the denaturation of proteins and the disruption of cell membranes, leading to the inactivation of a wide range of bacteria, viruses, and fungi.

These application notes provide a comprehensive overview of the protocol for using **Amphyl** and similar phenolic-based disinfectants for the sanitation of animal facilities. The information presented herein is intended to guide researchers, scientists, and drug development professionals in the effective and safe use of these disinfectants.

## Data Presentation

The following tables summarize the known efficacy of **Amphyl**'s active ingredients against common animal pathogens. It is important to note that specific formulations of **Amphyl** may have varying concentrations of these active ingredients, and efficacy can be influenced by factors such as organic load, contact time, and temperature. The data presented here is a

compilation from various studies on phenolic disinfectants and may not be specific to a single **Amphyl** product.

Table 1: Bactericidal Efficacy of Phenolic Disinfectants

Target Organism	Active Ingredient	Concentration	Contact Time	Log Reduction
Pseudomonas aeruginosa	o-phenylphenol	20% (in fumigant)	15 hours	>5.0
Salmonella enterica	o-phenylphenol	Not Specified	Not Specified	-
Bordetella bronchiseptica	General Phenolic	Not Specified	Not Specified	Susceptible

Table 2: Virucidal Efficacy of Phenolic Disinfectants

Target Organism	Active Ingredient	Concentration	Contact Time	Log Reduction
Feline Calicivirus	Phenol	Not Specified	1 minute	Effective Inactivation
Canine Parvovirus	Phenolic Compounds	Not Specified	Not Specified	Generally Resistant

Table 3: Fungicidal Efficacy of Phenolic Disinfectants

Target Organism	Active Ingredient	Concentration	Contact Time	Log Reduction
Trichophyton mentagrophytes	o-phenylphenol	20% (in fumigant)	15 hours	>4.0

## Experimental Protocols

# General Protocol for Surface Disinfection in Animal Facilities

This protocol outlines the general steps for the effective use of **Amphyl** or similar phenolic disinfectants for sanitizing surfaces in animal housing and procedure rooms.

## 1. Preparation of Disinfectant Solution:

- Consult the manufacturer's product label for the recommended dilution rate for the specific application (e.g., general disinfection, virucidal activity).
- Prepare the diluted solution by adding the concentrated disinfectant to water as instructed. Always add disinfectant to water, not the other way around, to minimize splashing of the concentrate.
- Prepare fresh solutions daily or as recommended by the manufacturer to ensure optimal efficacy.

## 2. Pre-cleaning of Surfaces:

- Remove all animals, bedding, and feed from the area to be disinfected.
- Thoroughly clean all surfaces with a detergent and water to remove gross organic matter such as feces, urine, and soil. Organic material can inactivate phenolic disinfectants and reduce their efficacy.
- Rinse the surfaces with clean water to remove any detergent residue.

## 3. Application of Disinfectant:

- Apply the prepared **Amphyl** solution to all surfaces using a mop, cloth, sponge, or sprayer.
- Ensure that all surfaces are thoroughly wetted with the disinfectant solution.

## 4. Contact Time:

- Allow the disinfectant to remain on the surfaces for the manufacturer-specified contact time. This is a critical step to ensure the inactivation of pathogens. Contact times can vary

depending on the target organism and the product's formulation. A minimum of 10 minutes is often recommended.

#### 5. Rinsing and Drying:

- After the required contact time, rinse surfaces that will come into direct contact with animals or feed with potable water. For other surfaces, rinsing may not be necessary; consult the product label.
- Allow all surfaces to air dry completely before reintroducing animals.

## Experimental Protocol: AOAC Use-Dilution Test

The Association of Official Analytical Chemists (AOAC) Use-Dilution Test is a standard method to evaluate the efficacy of liquid disinfectants on hard surfaces.<sup>[1]</sup> A general outline of the procedure is as follows:

#### 1. Preparation of Materials:

- **Test Organisms:** Standardized cultures of test organisms (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Salmonella enterica*) are prepared in a liquid growth medium.<sup>[1]</sup>
- **Carriers:** Stainless steel cylinders (penicylinders) are used as carriers.<sup>[1]</sup>
- **Disinfectant:** The disinfectant is prepared at the use-dilution recommended by the manufacturer.
- **Neutralizer/Growth Medium:** A liquid medium that neutralizes the disinfectant and supports the growth of the test organism is prepared.

#### 2. Inoculation of Carriers:

- The sterile carriers are immersed in the bacterial culture and then drained.
- The inoculated carriers are dried in an incubator, leaving a film of dried bacteria on the surface.

#### 3. Exposure to Disinfectant:

- Each dried, contaminated carrier is individually transferred to a tube containing the prepared disinfectant solution.<sup>[1]</sup>
- The carriers remain in the disinfectant for a specified contact time at a controlled temperature.<sup>[1]</sup>

#### 4. Neutralization and Incubation:

- After the contact time, the carriers are transferred to tubes containing the neutralizer/growth medium. This step stops the action of the disinfectant.
- The tubes are incubated under conditions that promote bacterial growth.

#### 5. Interpretation of Results:

- After incubation, the tubes are visually inspected for turbidity (cloudiness), which indicates bacterial growth.
- The number of tubes showing growth is recorded. To pass the test for a given organism, the disinfectant must show no growth in a specified number of the tested carriers.<sup>[1]</sup>

## Experimental Protocol: Suspension Test

A suspension test is used to measure the efficacy of a disinfectant in inactivating microorganisms in a liquid suspension.

#### 1. Preparation of Materials:

- **Test Organism:** A standardized suspension of the test organism with a known concentration is prepared.
- **Disinfectant:** The disinfectant is prepared at various concentrations.
- **Neutralizer:** A solution that can inactivate the disinfectant is prepared.
- **Growth Medium:** Agar plates for culturing the surviving microorganisms.

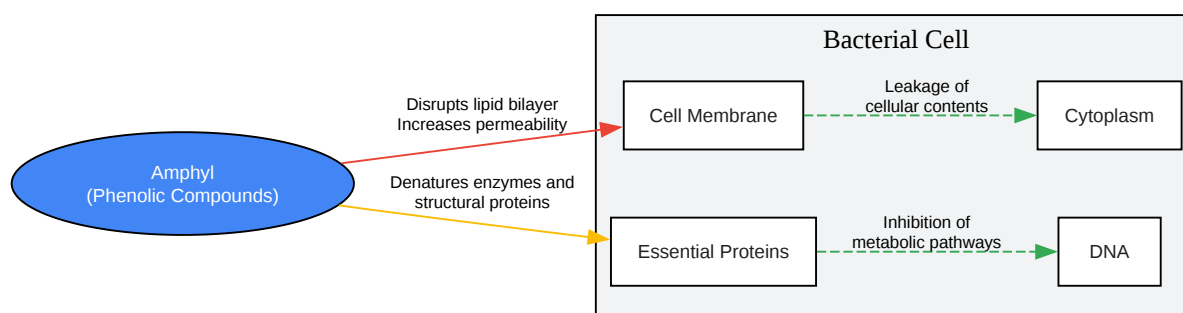
#### 2. Test Procedure:

- A specific volume of the test organism suspension is added to a specific volume of the prepared disinfectant solution.
- The mixture is held for a predetermined contact time.
- At the end of the contact time, an aliquot of the mixture is transferred to the neutralizer to stop the disinfectant's activity.
- The neutralized sample is then serially diluted and plated onto the growth medium.

### 3. Enumeration and Calculation:

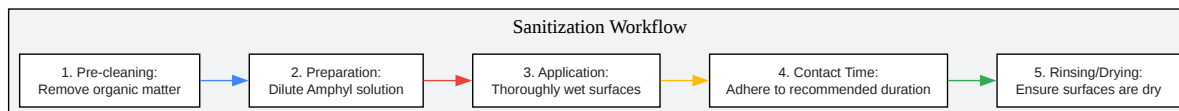
- The plates are incubated, and the number of colony-forming units (CFUs) is counted.
- The log reduction in the number of viable microorganisms is calculated by comparing the number of surviving organisms to the initial number in the test suspension.

## Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: General mechanism of action of phenolic disinfectants.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [microbe-investigations.com](https://www.microbe-investigations.com) [microbe-investigations.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Sanitizing Animal Facilities with AmphyI]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1170723#protocol-for-sanitizing-animal-facilities-with-amphyI>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)